

Spectroscopic data (NMR, MS) of Cyclophenin for identification

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Compound of Interest

Compound Name: Cyclophenin
CAS No.: 19553-26-5
Cat. No.: B1149668

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Technical Guide: Spectroscopic Identification of Cyclophenin

Executive Summary & Compound Profile

Cyclophenin is a fungal secondary metabolite belonging to the benzodiazepine alkaloid class. Its structural uniqueness lies in the spiro-epoxide moiety fused to the 1,4-benzodiazepine-2,5-dione core. This epoxide is chemically labile, making **Cyclophenin** a precursor to the quinoline alkaloid Viridicatin.

Accurate identification requires distinguishing **Cyclophenin** from its congeners (e.g., Cyclophenol) and its degradation products. This guide integrates Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) data with a chemical validation step based on the Viridicatin rearrangement.

Chemical Identity

Property	Data
IUPAC Name	4-methyl-3'-phenylspiro[1H-1,4-benzodiazepine-3,2'-oxirane]-2,5-dione
Formula	
Molecular Weight	294.31 g/mol
Monoisotopic Mass	294.1004 Da
CAS Number	20007-85-4
Key Structural Feature	Trans-epoxide spiro-fused to a diazepine ring

Mass Spectrometry (MS) Profiling

Ionization & Fragmentation Logic

Cyclophenin is best analyzed using Electrospray Ionization (ESI) in positive mode (

). The molecule protonates readily at the amide nitrogen or the epoxide oxygen, yielding a stable

precursor.

Diagnostic Fragmentation Pathway (

)

The fragmentation of **Cyclophenin** is driven by the instability of the seven-membered diazepine ring and the expulsion of small neutral molecules (CO, HCN).

- Precursor Ion:

295.1

- Primary Fragment:

236 (Loss of

or sequential CO losses)

- Core Fragment:

177 (Benzodiazepine core rearrangement)

- Base Peak (variable): Often

295 or 177 depending on collision energy.^[1]

Note on Stability: High source temperatures (>250°C) in Gas Chromatography (GC-MS) can induce thermal rearrangement to Viridicatin prior to ionization. LC-MS is the recommended standard.

MS Data Summary Table

Ion Type	m/z (Experimental)	Interpretation
	295.1077	Protonated Molecular Ion
	317.0890	Sodium Adduct (Common in ESI)
Fragment 1	264	Loss of / Ring contraction
Fragment 2	177	Quinoline-like core ion (Diagnostic)
Fragment 3	146	Further degradation of the core

Nuclear Magnetic Resonance (NMR) Spectroscopy Solvent Selection & Sample Prep^{[1][2][6][7]}

- Preferred Solvent:

or

.

- Reasoning: **Cyclophenin** has limited solubility in non-polar solvents.

provides sharp signals for the exchangeable amide proton (N1-H), which is crucial for confirming the diazepine ring integrity.

may be used but often results in broader amide signals.

¹H NMR Analysis (500 MHz,)

The proton spectrum is characterized by three distinct regions: the high-field N-methyl singlet, the mid-field epoxide methine, and the low-field aromatic zone.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
N1-H	10.3 - 10.5	s (br)	-	Amide proton. Disappears with shake.
Ar-H	7.20 - 7.60	m	-	Overlapping multiplets of Phenyl & Benzo rings.
Epoxide C-H	4.35 - 4.45	s	-	Diagnostic Signal. The singlet indicates no vicinal coupling, confirming the spiro-quaternary center.
N4-Me	3.25 - 3.30	s	-	N-Methyl group. Sharp singlet characteristic of tertiary amides.

¹³C NMR Analysis (125 MHz,)

The carbon spectrum validates the oxidation state of the scaffold.

Carbon Type	(ppm)	Assignment
Amide C=O	166.0 - 168.0	C-2 and C-5 Carbonyls.
Aromatic C	120.0 - 140.0	12 signals (some overlapping).
Epoxide C (CH)	62.5 - 63.5	Methine carbon of the epoxide.
Epoxide C (Cq)	58.0 - 59.0	Spiro-quaternary carbon (C-3).
N-Methyl	34.0 - 35.0	N-CH ₃ carbon.

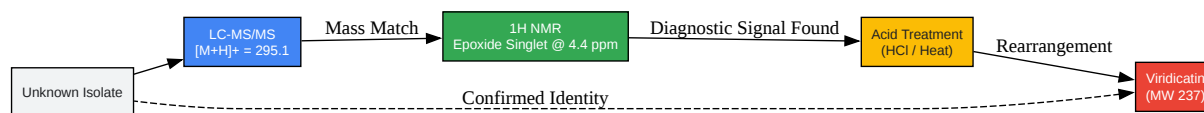
Self-Validating Protocol: The Viridicatin Rearrangement

A critical "Trustworthiness" pillar in identifying **Cyclopenin** is its chemical instability.

Cyclopenin rearranges to Viridicatin (3-hydroxy-4-phenylquinolin-2(1H)-one) under acidic or basic conditions. This serves as a definitive chemical proof of structure.

Validation Workflow

- Record UV/NMR of the pure isolate.
- Treat aliquot with 2M HCl or dilute NaOH.
- Observe Transformation:
 - NMR: Disappearance of the Epoxide singlet (4.40) and N-Me singlet (3.25). Appearance of a new aromatic singlet (Viridicatin H-3 is exchangeable/enol).
 - MS: Shift in mass from 294 to 237 (Loss of equivalent).



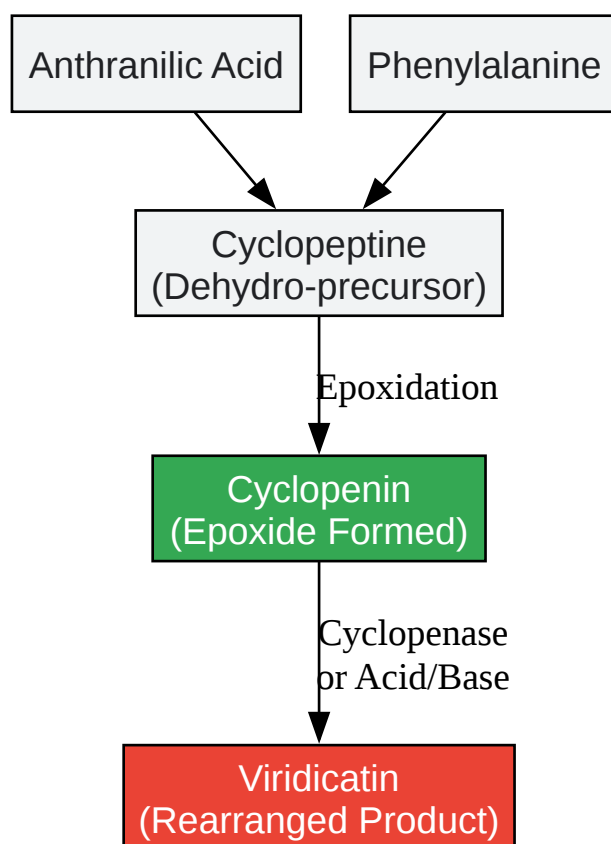
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Figure 1: Logical workflow for the spectroscopic validation of **Cycloopenin**, utilizing the Viridicatin rearrangement as a confirmation step.

Biosynthetic & Stereochemical Context

Cycloopenin is derived from Anthranilic acid and Phenylalanine. The stereochemistry of the epoxide is typically trans relative to the carbonyls, governed by the enzymatic action of **cycloopenin** hydroxylase.

- Absolute Configuration: (3S, 4R) - though literature often refers to the relative trans configuration.
- Differentiation:
 - Cycloopenol: Contains a hydroxyl group on the phenyl ring (MS +16 Da).
 - Viridicatin: Degradation product (MS -57 Da vs **Cycloopenin**).



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Figure 2: Simplified biosynthetic and degradation pathway highlighting the relationship between **Cycloopenin** and its derivatives.

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